Spectroscopic Blueprint of 4-(2-Phenylethoxy)piperidine: A Technical Guide

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Compound of Interest

Compound Name:	*4-(2-Phenylethoxy)piperidine*
CAS No.:	*883547-14-6*
Cat. No.:	*B3388636*

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Abstract

This technical guide provides a detailed analysis of the anticipated spectroscopic data for the novel compound **4-(2-Phenylethoxy)piperidine**. In the absence of published experimental spectra, this document serves as a predictive blueprint for researchers, scientists, and drug development professionals. By dissecting the molecule into its constituent functional groups—the piperidine ring, the phenylethyl moiety, and the ether linkage—we can forecast the characteristic signals in Nuclear Magnetic Resonance (^{1}H and ^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). This guide is structured to not only present the predicted data but also to elucidate the underlying principles of spectroscopic interpretation, thereby offering a robust framework for the empirical characterization of this and similar molecules.

Introduction: The Structural Significance of 4-(2-Phenylethoxy)piperidine

4-(2-Phenylethoxy)piperidine is a unique molecule that incorporates a saturated heterocyclic amine (piperidine) linked via an ether bond to a phenylethyl group. The piperidine scaffold is a

privileged structure in medicinal chemistry, appearing in numerous approved drugs due to its favorable pharmacokinetic properties. The phenylethoxy substituent introduces aromaticity and a flexible linker, which can be crucial for molecular recognition and binding to biological targets. Accurate spectroscopic characterization is the cornerstone of validating the synthesis of this compound and is indispensable for its progression in any research and development pipeline.

Predicted ^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{1}H NMR spectrum of **4-(2-Phenylethoxy)piperidine** is expected to be rich in information, detailing the electronic environment of each proton. The predicted chemical shifts are based on established values for similar structural motifs.

Predicted ^{1}H NMR Data (in $CDCl_3$, 400 MHz)

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Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Coupling Constants (Hz)
H-Ar (aromatic)	7.20 - 7.35	multiplet	5H	-
H-1' (OCH_2)	3.70	triplet	2H	J = 7.0
H-4 (CH-O)	3.40	multiplet	1H	-
H-2', H-6' (piperidine, axial)	3.10	doublet of triplets	2H	J = 12.0, 4.0
H-2', H-6' (piperidine, equatorial)	2.60	doublet of triplets	2H	J = 12.0, 3.0
H-2'' (CH_2-Ar)	2.90	triplet	2H	J = 7.0
H-3', H-5' (piperidine, axial)	1.90	multiplet	2H	-
H-3', H-5' (piperidine, equatorial)	1.50	multiplet	2H	-
NH (piperidine)	1.70	broad singlet	1H	-

Causality Behind Predicted Shifts:

- Aromatic Protons (H-Ar): The protons on the phenyl ring are expected to resonate in the typical aromatic region of 7.20-7.35 ppm.
- Methylene Protons adjacent to Oxygen (H-1'): These protons are deshielded by the electronegative oxygen atom, leading to a predicted shift around 3.70 ppm. The triplet multiplicity arises from coupling to the adjacent methylene group (H-2'').
- Methine Proton at C-4 (H-4): This proton, directly attached to the ether oxygen, will be significantly deshielded, with an expected chemical shift around 3.40 ppm.

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- Piperidine Protons (H-2', H-6', H-3', H-5'): The piperidine ring protons will exhibit complex splitting patterns due to axial and equatorial positions. The protons on the carbons adjacent to the nitrogen (H-2', H-6') will be more deshielded than those at H-3' and H-5'.
- Methylene Protons adjacent to Phenyl Group (H-2''): These protons will be deshielded by the aromatic ring and are expected to appear as a triplet around 2.90 ppm due to coupling with H-1'.
- Amine Proton (NH): The proton on the nitrogen will likely appear as a broad singlet, and its chemical shift can be variable depending on concentration and solvent.

Predicted ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{13}C NMR spectrum will provide a count of the chemically non-equivalent carbon atoms and information about their hybridization and electronic environment.

Predicted ^{13}C NMR Data (in $CDCl_3$, 100 MHz)

Carbon Assignment	Predicted Chemical Shift (ppm)
C-Ar (quaternary)	138.5
C-Ar (CH)	129.0
C-Ar (CH)	128.5
C-Ar (CH)	126.0
C-4 (CH-O)	75.0
C-1' (OCH_2)	68.0
C-2', C-6' (piperidine)	45.0
C-2'' (CH_2-Ar)	36.0
C-3', C-5' (piperidine)	32.0

Rationale for Predicted Shifts:

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- Aromatic Carbons (C-Ar): The aromatic carbons will resonate in the 125-140 ppm region. The quaternary carbon will be the most downfield.
- Ether-Linked Carbons (C-4 and C-1'): The carbons directly bonded to the oxygen atom will be significantly deshielded, appearing in the 65-80 ppm range.
- Piperidine Carbons (C-2', C-6' and C-3', C-5'): The carbons of the piperidine ring will appear in the aliphatic region, with the carbons adjacent to the nitrogen (C-2', C-6') being more deshielded.
- Methylene Carbon (C-2''): The carbon of the ethyl chain adjacent to the phenyl group will be found in the upfield region of the aliphatic carbons.

Predicted Infrared (IR) Spectroscopy

The IR spectrum will reveal the presence of key functional groups through their characteristic vibrational frequencies.

Predicted Characteristic IR Absorption Bands

Wavenumber (cm^{-1})	Functional Group	Vibrational Mode
3300 - 3500	N-H (piperidine)	Stretching (broad)
3000 - 3100	C-H (aromatic)	Stretching
2850 - 3000	C-H (aliphatic)	Stretching
1600, 1495	C=C (aromatic)	Stretching
1070 - 1150	C-O-C (ether)	Stretching (strong)
700 - 750	C-H (aromatic)	Out-of-plane bending

Interpretation of IR Data:

- N-H Stretch: A broad absorption in the region of 3300-3500 cm^{-1} is a hallmark of the N-H stretch of a secondary amine.

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- C-H Stretches: Sharp peaks just above 3000 cm^{-1} will indicate the aromatic C-H stretches, while strong absorptions just below 3000 cm^{-1} will correspond to the aliphatic C-H stretches of the piperidine and ethyl groups.
- C=C Stretch: Aromatic ring stretching vibrations are expected to appear around 1600 and 1495 cm^{-1}.
- C-O-C Stretch: A strong, characteristic absorption band in the 1070-1150 cm^{-1} region will be a definitive indicator of the ether linkage.[1]
- Aromatic Bending: Out-of-plane C-H bending vibrations for the monosubstituted benzene ring will be observed in the 700-750 cm^{-1} range.

Predicted Mass Spectrometry (MS)

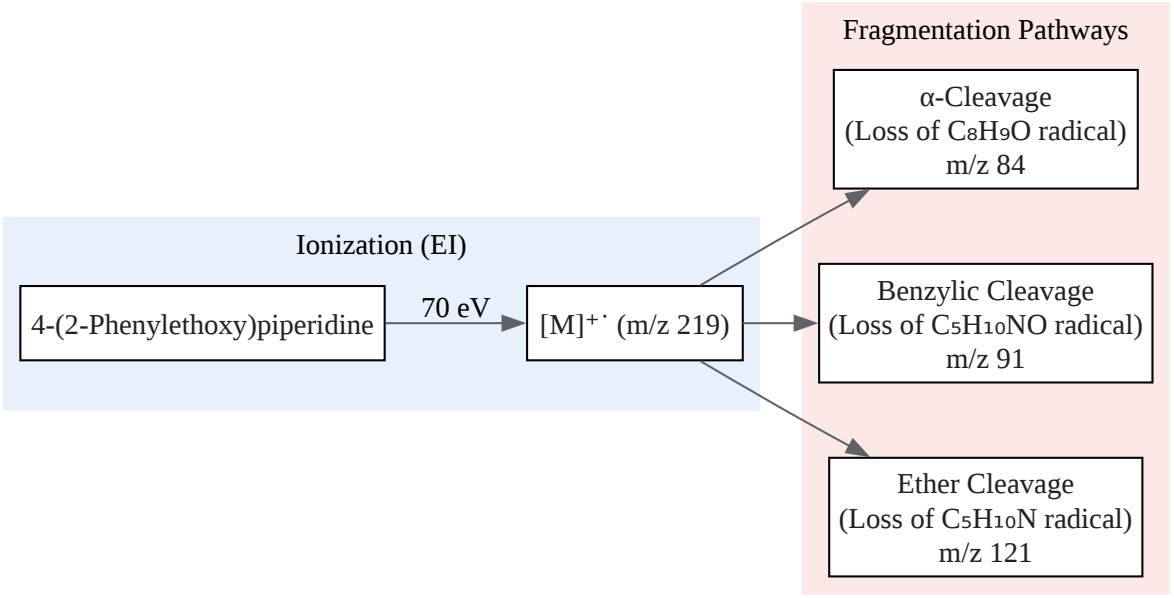
Mass spectrometry will provide information about the molecular weight and fragmentation pattern of the molecule, aiding in its structural confirmation.

Predicted Mass Spectrometry Data (Electron Ionization - EI)

- Molecular Ion (M^+): m/z = 219
- Key Fragmentation Pathways:
  - Alpha-cleavage: The most common fragmentation for amines is cleavage of the bond beta to the nitrogen atom. This would lead to the loss of the phenylethoxy group, resulting in a fragment at m/z = 84.
  - Benzylic Cleavage: Cleavage of the bond between the two carbons of the ethyl linker is also likely, generating a stable benzyl cation at m/z = 91.
  - Ether Cleavage: Cleavage of the C-O bond can occur, leading to fragments corresponding to the piperidin-4-yl cation (m/z = 84) and the phenylethoxy radical, or the phenylethoxy cation (m/z = 121) and the piperidin-4-yl radical.

Workflow for Mass Spectrometry Analysis

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Caption: Predicted EI-MS fragmentation of **4-(2-Phenylethoxy)piperidine**.

Experimental Protocols

A. NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **4-(2-Phenylethoxy)piperidine** in approximately 0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- ^{1}H NMR Acquisition: Acquire the spectrum on a 400 MHz spectrometer. Key parameters include a 30-degree pulse angle, a relaxation delay of 1 second, and 16 scans.
- ^{13}C NMR Acquisition: Acquire the spectrum on the same instrument at 100 MHz using a proton-decoupled pulse sequence. A 45-degree pulse angle, a 2-second relaxation delay, and a sufficient number of scans (typically 1024 or more) are required to achieve an adequate signal-to-noise ratio.

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B. IR Spectroscopy

- Sample Preparation: Prepare a thin film of the neat liquid compound between two sodium chloride (NaCl) or potassium bromide (KBr) plates.
- Acquisition: Record the spectrum using a Fourier-transform infrared (FTIR) spectrometer over the range of 4000-400 cm^{-1}. Perform a background scan prior to the sample scan.

C. Mass Spectrometry

- Sample Introduction: Introduce a dilute solution of the compound in a volatile organic solvent (e.g., methanol or dichloromethane) into an electron ionization (EI) mass spectrometer, typically via a direct insertion probe or a gas chromatograph.
- Acquisition: Acquire the mass spectrum with an ionization energy of 70 eV.

Conclusion

This technical guide provides a comprehensive, albeit predictive, spectroscopic characterization of **4-(2-Phenylethoxy)piperidine**. The presented data tables, along with the rationale for the predicted spectral features, offer a solid foundation for any researcher embarking on the synthesis and analysis of this compound. The detailed experimental protocols provide a clear path for obtaining empirical data, which can then be compared against these predictions for structural verification. As with any novel compound, the ultimate confirmation of its structure will rely on the careful acquisition and interpretation of experimental data, for which this guide serves as an invaluable predictive tool.

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